

Application Notes and Protocols: Rivanicline Oxalate Solution Preparation with DMSO

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Compound of Interest

Compound Name: Rivanicline oxalate

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These application notes provide detailed protocols for the preparation and storage of **Rivanicline oxalate** solutions using Dimethyl Sulfoxide (DMSO), a common solvent for in vitro and in vivo research. The information is intended to ensure accurate and reproducible experimental outcomes.

Physicochemical and Pharmacological Properties

Rivanicline oxalate is the oxalate salt of Rivanicline, a potent and selective partial agonist of the $\alpha 4 \beta 2$ nicotinic acetylcholine receptor (nAChR).^{[1][2]} It is a valuable tool for investigating the role of this specific nAChR subtype in various physiological and pathological processes.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	[2]
Molecular Weight	252.27 g/mol	[2]
CAS Number	220662-95-3	[1]
Appearance	White solid	[3]
Purity	≥98%	[2]
Target	α4β2 nicotinic acetylcholine receptor	[1][2]
Binding Affinity (K _i)	26 nM for α4β2 nAChR	[1][2]

Solubility and Storage

While specific quantitative solubility data for **Rivanicline oxalate** in 100% DMSO is not readily available, its solubility in sterile water is reported to be up to 100 mM.[3] For a related salt, Rivanicline hemioxalate, a solubility of at least 2.5 mg/mL is reported in a vehicle containing 10% DMSO.[4] Based on available data from chemical suppliers, a 10 mM stock solution in DMSO is readily achievable.

Parameter	Recommendation	Source
Solvent	Dimethyl Sulfoxide (DMSO)	[4]
Stock Solution Concentration	10 mM	Inferred from supplier data
Storage of Solid	-20°C for up to 3 years	[5]
Storage of DMSO Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[4]

Note: It is always recommended to perform a small-scale solubility test before preparing a large volume of stock solution.

Experimental Protocols

Preparation of a 10 mM Rivanicline Oxalate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Rivanicline oxalate** in DMSO.

Materials:

- **Rivanicline oxalate** (MW: 252.27 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Equilibrate Reagents:** Allow the vial of **Rivanicline oxalate** and the DMSO to come to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out 2.52 mg of **Rivanicline oxalate** and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **Rivanicline oxalate**.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution if necessary.^[4]
- **Aliquoting and Storage:** Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to

6 months) or at -20°C for short-term storage (up to 1 month).[4] Avoid repeated freeze-thaw cycles.

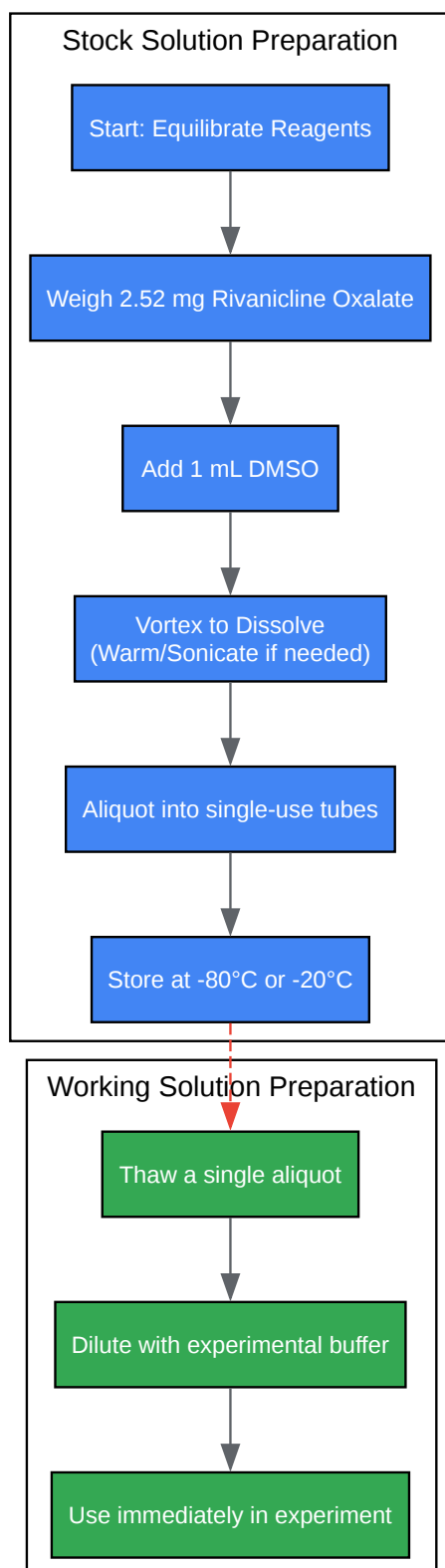
Preparation of Working Solutions

Prepare working solutions by diluting the 10 mM DMSO stock solution with the appropriate cell culture medium or physiological buffer immediately before use.

Important Considerations:

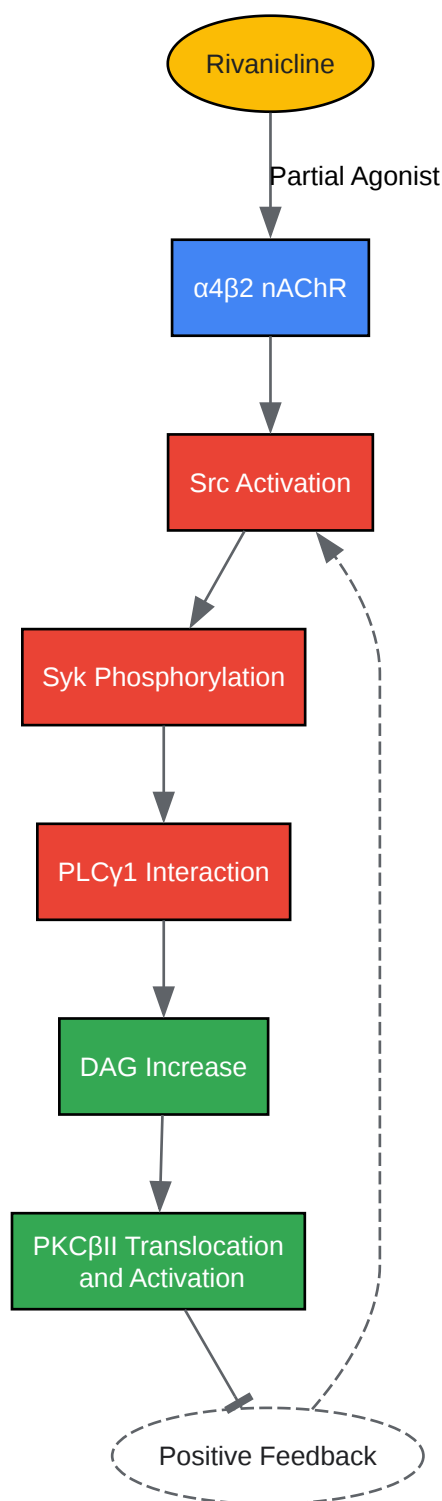
- The final concentration of DMSO in the experimental system should be kept low (typically <0.5%) to avoid solvent-induced cellular toxicity.
- Perform a vehicle control experiment using the same final concentration of DMSO as in the **Rivanicline oxalate**-treated samples.

Diagrams



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Caption: Workflow for **Rivanicline Oxalate** Solution Preparation.



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Caption: Postulated $\alpha 4\beta 2$ nAChR Metabotropic Signaling Pathway.

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